

storage and handling conditions to maintain Br-PEG3-OH stability

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Compound of Interest

Compound Name: Br-PEG3-OH

Cat. No.: B1667889

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Technical Support Center: Br-PEG3-OH

This guide provides researchers, scientists, and drug development professionals with essential information on the proper storage and handling of **Br-PEG3-OH** to ensure its stability and performance in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Br-PEG3-OH**?

For long-term stability, **Br-PEG3-OH** should be stored at -20°C.^{[1][2][3]} Some suppliers also indicate storage at -5°C or 4°C for shorter periods.^[4] It is crucial to refer to the manufacturer's specific recommendations provided with your product.

Q2: How should I handle **Br-PEG3-OH** upon receipt?

Br-PEG3-OH is often shipped at ambient temperature, as it is considered stable for the duration of shipping.^{[1][2][3]} Upon receipt, it is best practice to transfer the product to the recommended long-term storage condition of -20°C.^{[1][2][3]}

Q3: Is **Br-PEG3-OH** sensitive to light or moisture?

Yes, it is recommended to store **Br-PEG3-OH** protected from sunlight and in a dry environment.^{[3][4]} Exposure to moisture can lead to hydrolysis of the compound.

Q4: What is the appearance of **Br-PEG3-OH**?

Br-PEG3-OH is typically a liquid that can range in color from light yellow to yellow.^[1]

Q5: In what solvents is **Br-PEG3-OH** soluble?

Br-PEG3-OH is soluble in water, DMSO, DMF, and DCM.^[2] When preparing stock solutions, it is advisable to use anhydrous solvents, especially for moisture-sensitive applications.^{[5][6]}

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Low reaction yield or no reaction	Degradation of Br-PEG3-OH due to improper storage.	Ensure the compound has been stored at the recommended temperature (-20°C), protected from light, and in a dry environment. Consider using a fresh vial of the reagent.
Inactivation by moisture.	Use anhydrous solvents to prepare stock solutions. Minimize the exposure of the compound to the atmosphere.	
Inconsistent results between experiments	Repeated freeze-thaw cycles of the stock solution.	Aliquot the Br-PEG3-OH stock solution into smaller, single-use vials to avoid repeated temperature changes.
Contamination of the stock solution.	Prepare fresh stock solutions regularly. Ensure that the solvent used is of high purity and free of contaminants.	

Storage Conditions and Stability

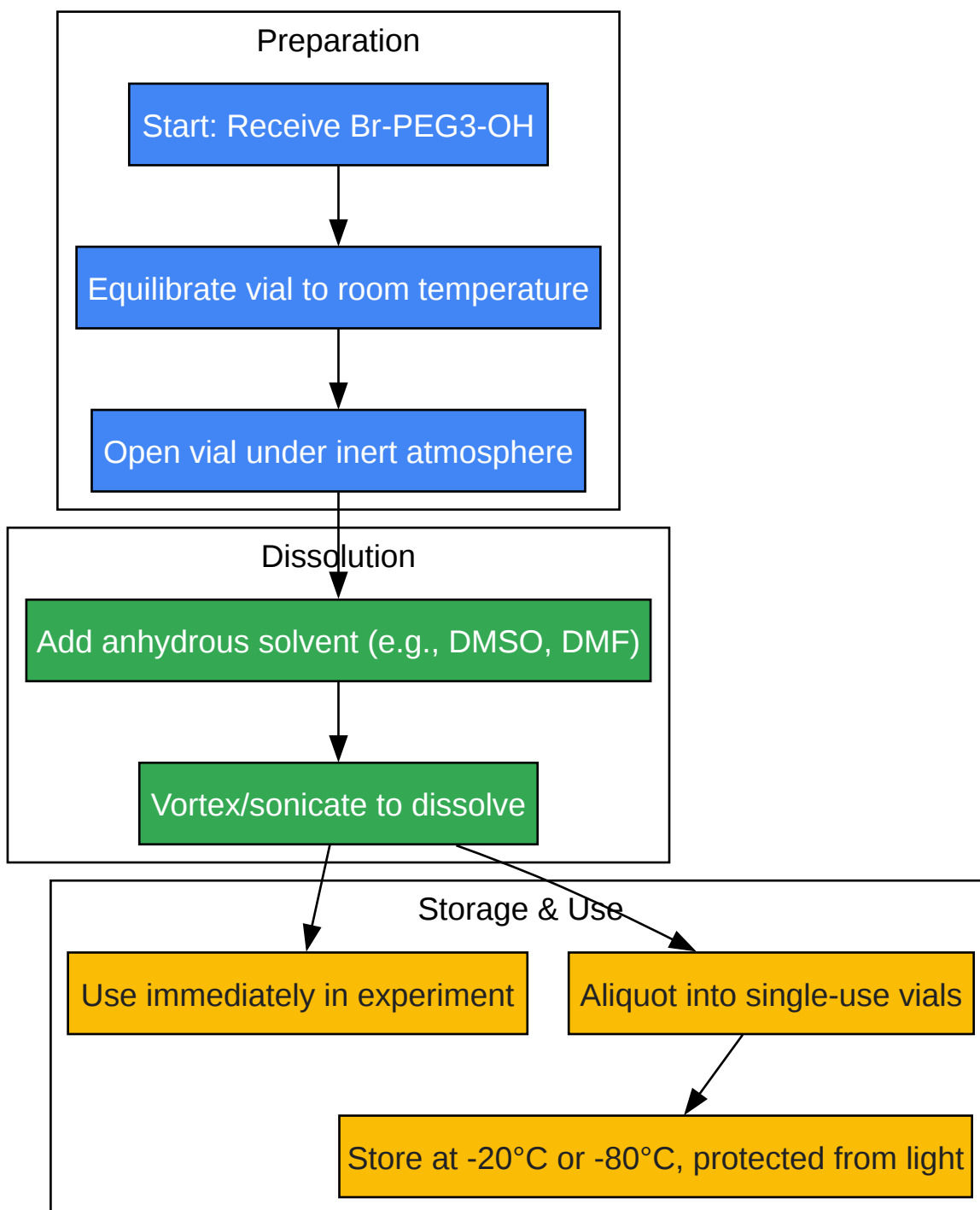
Parameter	Recommendation	Notes
Long-Term Storage	-20°C[1][2][3]	Ensures maximum stability for months to years.
Short-Term Storage	0 - 4°C[1][3]	Suitable for days to weeks.
Shipping Condition	Ambient Temperature[1][2][3]	Generally stable for the duration of shipping.
Light Exposure	Avoid sunlight[3][4]	Store in a dark place or use an amber vial.
Atmosphere	Keep in a dry environment[3][4]	Protect from moisture to prevent hydrolysis.
Shelf Life (Pure Form)	Up to 3 years at -20°C[1]	Can be up to 2 years at 4°C.[1]
Shelf Life (In Solvent)	Up to 6 months at -80°C[1]	Up to 1 month at -20°C.[1]

Experimental Protocols

Protocol for Preparing a Stock Solution of **Br-PEG3-OH**

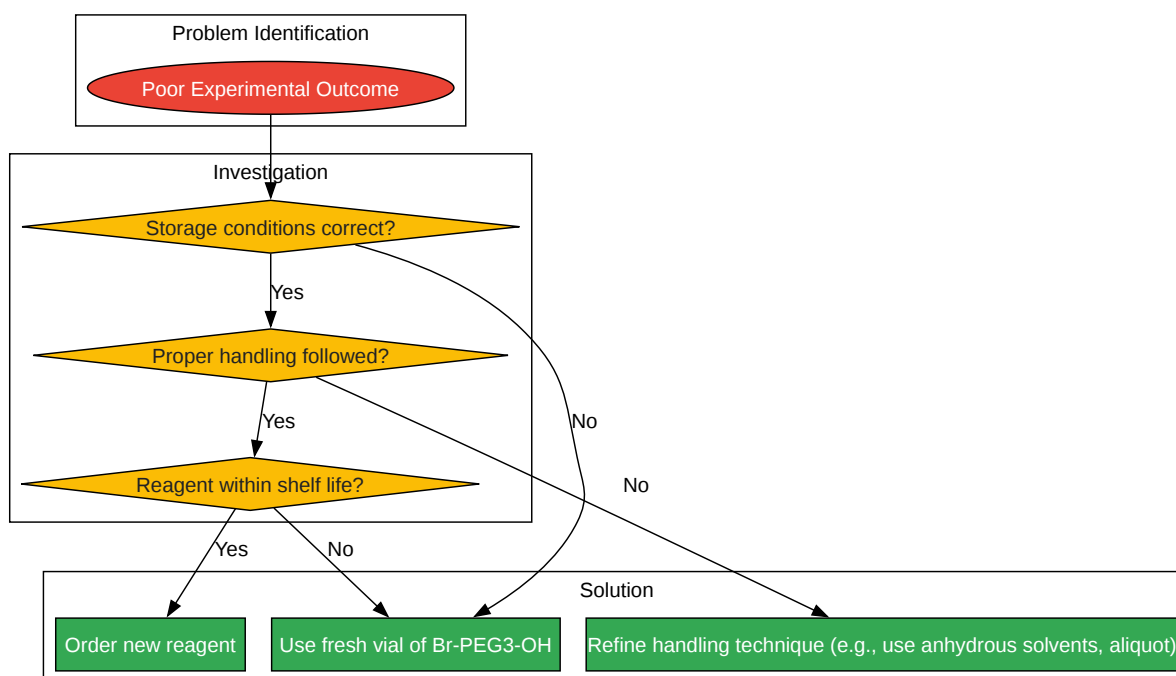
- **Preparation:** Allow the vial of **Br-PEG3-OH** to equilibrate to room temperature before opening to minimize moisture condensation.
- **Solvent Selection:** Choose an appropriate anhydrous solvent based on your experimental needs (e.g., DMSO, DMF).
- **Dissolution:** Under an inert atmosphere (e.g., nitrogen or argon), add the desired volume of the anhydrous solvent to the vial of **Br-PEG3-OH** to achieve the target concentration.
- **Mixing:** Gently vortex or sonicate the solution to ensure complete dissolution.
- **Storage:** If not for immediate use, aliquot the stock solution into single-use vials and store at -20°C or -80°C, protected from light.

Visualizations



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Caption: Workflow for preparing a **Br-PEG3-OH** stock solution.



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Caption: Troubleshooting logic for **Br-PEG3-OH** related issues.

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